

# Host Range of Bacteriophage vA5: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: VA5

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This technical guide provides a comprehensive overview of the host range of bacteriophage **vA5**, a lytic phage with demonstrated activity against *Vibrio alginolyticus*. The information presented herein is intended for researchers, scientists, and drug development professionals working in the fields of microbiology, phage therapy, and aquaculture.

## Quantitative Host Range Analysis

The lytic spectrum of bacteriophage **vA5** has been determined against a panel of pathogenic bacteria. The results, summarized from the study by Li et al. (2023), indicate that **vA5** possesses a relatively broad host range, with particularly strong lytic activity against several *Vibrio* species and *Pseudomonas fluorescens*.<sup>[1][2]</sup>

Table 1: Lytic Spectrum of Bacteriophage **vA5** on Various Bacterial Strains<sup>[1][2]</sup>

Bacterial Strain	Lytic Activity
Vibrio alginolyticus	+++
Vibrio parahaemolyticus	+++
Vibrio harveyi	++
Vibrio scophthalmi	++
Vibrio anguillarum	++
Vibrio campbellii	++
Vibrio rotiferianus	++
Vibrio splendidus	++
Pseudomonas fluorescens	+++
Pseudomonas plecoglossicida	++
Aeromonas hydrophila	+
Pseudomonas aeruginosa	-
Bacillus carboniphilus	-

#### Legend:

- +++: Strong lytic activity (clear lysis zone)
- ++: Moderate lytic activity (turbid or semi-clear lysis zone)
- +: Weak lytic activity (faint lysis zone)
- -: No lytic activity

## Experimental Protocols

The determination of a bacteriophage's host range is a critical step in its characterization. Standard methodologies, such as the spot test and the efficiency of plating (EOP) assay, are

employed to assess both the qualitative and quantitative lytic capabilities of a phage against various bacterial strains.

## Spot Test Assay for Qualitative Host Range Determination

The spot test is a rapid and efficient method to screen for phage susceptibility across a wide range of bacterial strains.<sup>[3][4][5]</sup>

Protocol:

- Bacterial Lawn Preparation:
  - Inoculate a single colony of the target bacterium into 5 mL of appropriate liquid broth (e.g., Luria-Bertani broth).
  - Incubate overnight at the optimal growth temperature with shaking to obtain a fresh culture in the logarithmic phase.
  - Mix 200  $\mu$ L of the overnight bacterial culture with 3-4 mL of molten soft-top agar (0.7% agar) maintained at approximately 50°C.
  - Immediately pour the mixture onto a pre-warmed solid agar plate, ensuring even distribution to form a bacterial lawn.
  - Allow the top agar to solidify at room temperature for about 15-20 minutes.<sup>[6]</sup>
- Phage Spotting:
  - Prepare serial dilutions of the phage lysate (e.g.,  $10^{-1}$ ,  $10^{-3}$ ,  $10^{-5}$ , etc.).
  - Carefully spot 5-10  $\mu$ L of each phage dilution onto the surface of the bacterial lawn.
  - As a negative control, spot an equivalent volume of phage buffer onto the lawn.
  - Allow the spots to dry completely by leaving the plates undisturbed at room temperature.
- Incubation and Observation:

- Invert the plates and incubate them overnight at the optimal temperature for the host bacterium.
- Observe the plates for the formation of lysis zones (plaques) at the locations where the phage dilutions were spotted. The clarity of the lysis zone indicates the efficiency of lysis.  
[4]

## Efficiency of Plating (EOP) Assay for Quantitative Host Range Analysis

The EOP assay is used to quantify the lytic efficiency of a phage on different bacterial strains relative to its lytic activity on a reference or propagating host.[7]

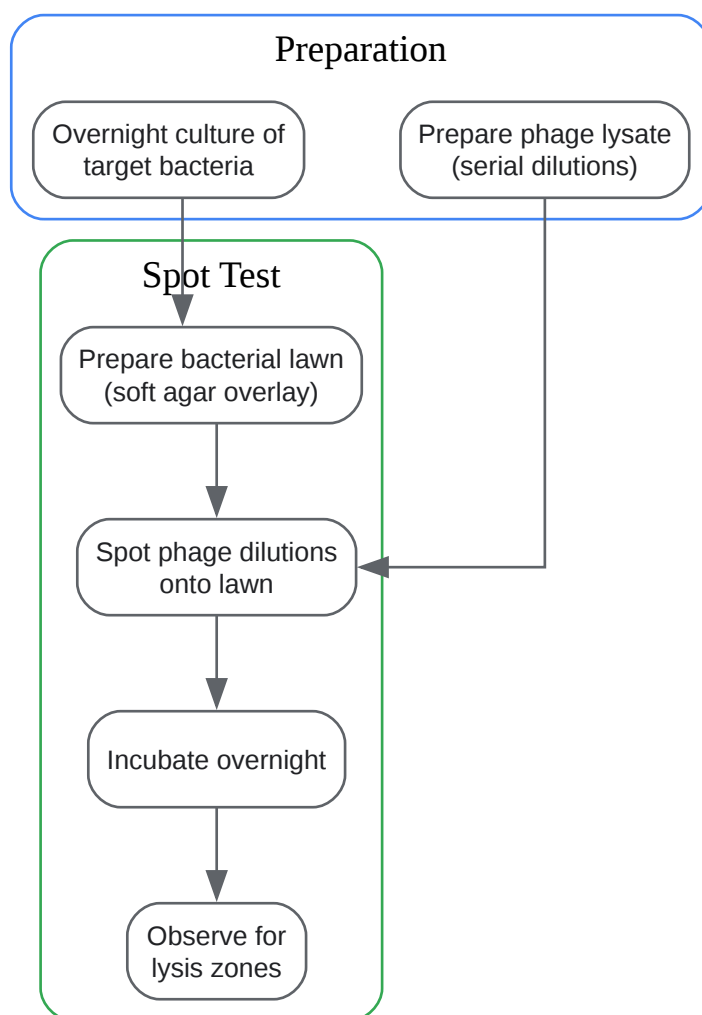
Protocol:

- Preparation of Bacterial Cultures and Phage Dilutions:
  - Prepare fresh overnight cultures of the test bacterial strains and the reference host strain.
  - Perform serial dilutions of the phage lysate to obtain a countable number of plaques (typically aiming for 30-300 plaques per plate).
- Plaque Assay:
  - Mix 100  $\mu$ L of a specific phage dilution with 200  $\mu$ L of the target bacterial culture.
  - Incubate the mixture for 10-15 minutes at room temperature to allow for phage adsorption.
  - Add 3-4 mL of molten soft-top agar to the mixture and pour it onto a solid agar plate.
  - Swirl the plate gently to ensure an even overlay.
  - Allow the top agar to solidify and then incubate the plates overnight.
- Calculation of EOP:
  - Count the number of plaque-forming units (PFU) on the plates for each bacterial strain.

- Calculate the phage titer (PFU/mL) for each strain using the formula:  $\text{Titer} = (\text{Number of plaques}) / (\text{Volume of phage plated in mL} \times \text{Dilution factor})$ .
- The EOP is calculated as the ratio of the phage titer on a test strain to the phage titer on the reference host strain:  $\text{EOP} = (\text{Titer on test strain}) / (\text{Titer on reference strain})$ .<sup>[7]</sup>

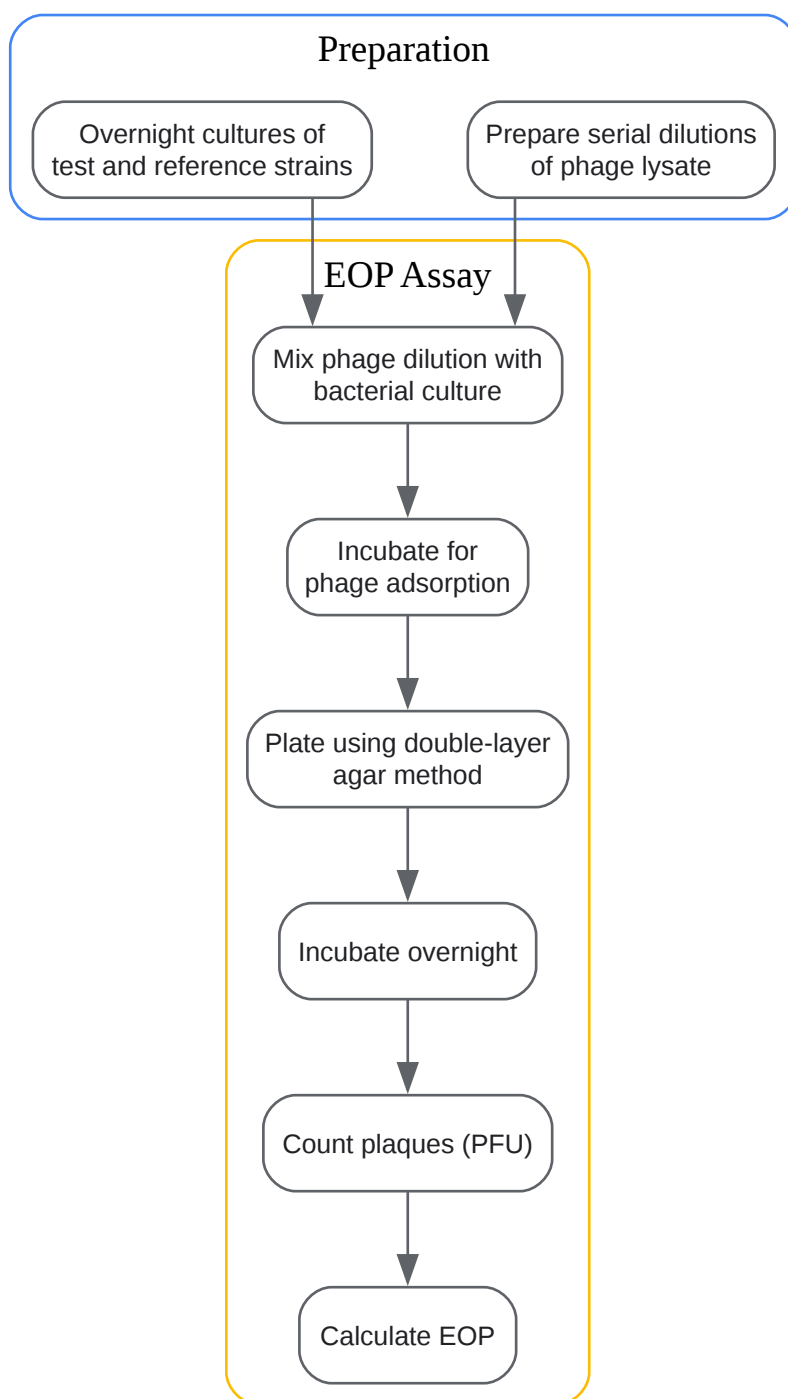
## Visualized Workflows

The following diagrams illustrate the experimental workflows for determining the host range of bacteriophage **vA5**.



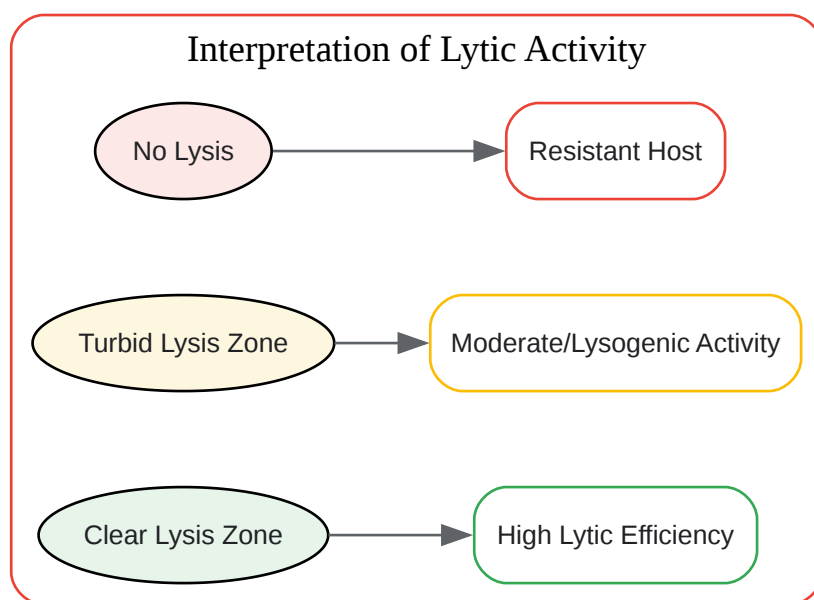
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Caption: Workflow for the Spot Test Assay.



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Caption: Workflow for the Efficiency of Plating (EOP) Assay.



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Caption: Logical Relationship of Lysis Zone Appearance.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Isolation and Characterization of Bacteriophage VA5 against *Vibrio alginolyticus* - PMC [pmc.ncbi.nlm.nih.gov]
- 3. lifeandbiology.com [lifeandbiology.com]
- 4. phagesdb.org [phagesdb.org]
- 5. Isolation of Phages for Phage Therapy: A Comparison of Spot Tests and Efficiency of Plating Analyses for Determination of Host Range and Efficacy - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Spot assay [protocols.io]
- 7. researchgate.net [researchgate.net]

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